

Personal protective equipment for handling Irbesartan impurity 20-d4

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Compound of Interest

Compound Name: Irbesartan impurity 20-d4

Cat. No.: B15140630

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Essential Safety and Handling Guide for Irbesartan Impurity 20-d4

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Irbesartan impurity 20-d4**. The following procedural guidance is intended to ensure a safe laboratory environment and proper management of this chemical compound.

I. Personal Protective Equipment (PPE) and Safe Handling

When handling **Irbesartan impurity 20-d4**, which is a deuterium-labeled analog of Irbesartan, it is imperative to adhere to the following safety protocols to minimize exposure and ensure personal safety. The compound is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.

Engineering Controls:

- Work should be conducted in a well-ventilated area.
- For procedures that may generate dust, a laboratory fume hood or other form of local exhaust ventilation should be utilized.

Personal Protective Equipment:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[1].
- Skin Protection:
 - Gloves: Wear suitable protective gloves. Gloves must be inspected prior to use to ensure their integrity[2].
 - Clothing: Wear appropriate protective clothing to prevent skin exposure[1]. Fire/flame resistant clothing is also recommended[2].
- Respiratory Protection: If there is a potential for exposure to dust, an approved respiratory protection should be worn[3]. Under normal handling conditions with adequate ventilation, respiratory protection may not be required[1].

Hygiene Measures:

- Wash hands thoroughly after handling the substance[4].
- Do not eat, drink, or smoke in areas where the chemical is handled or stored[4].
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid prolonged or repeated exposure.

II. Quantitative Data Summary

While specific occupational exposure limits (OELs) for **Irbesartan impurity 20-d4** have not been established by regulatory bodies, an internal limit for the parent compound, Irbesartan, can be used as a conservative guideline.

Parameter	Value	Source
Occupational Exposure Limit		
Irbesartan (8-hour TWA)	0.1 mg/m ³	Sanofi-aventis (internal limit)[3]
Physical Properties		
Physical State	Solid	[1]
Appearance	White to Off-White Solid	[5]
Molecular Formula	C ₃₃ H ₂₁ D ₄ N ₇	[5]
Molecular Weight	523.64 g/mol	[5]
Solubility	Insoluble in water	[1]
Melting Point	180 - 182 °C / 356 - 359.6 °F	[1]

III. Spill Response and Disposal Plan

Accidental Release Measures: In the event of a spill, follow these procedures to mitigate exposure and environmental contamination.

- Evacuate and Secure: Keep unnecessary personnel away from the spill area[2][6].
- Ventilate: Ensure adequate ventilation.
- Personal Protection: Wear appropriate PPE as described in Section I before addressing the spill.
- Containment and Cleanup:
 - Avoid generating dust during cleanup[6].
 - Moisten any dust with water before collection[3].
 - Use a shovel or broom to carefully sweep or vacuum up the spilled material[3][6].
 - Place the collected material into a suitable, labeled container for disposal[1][3].

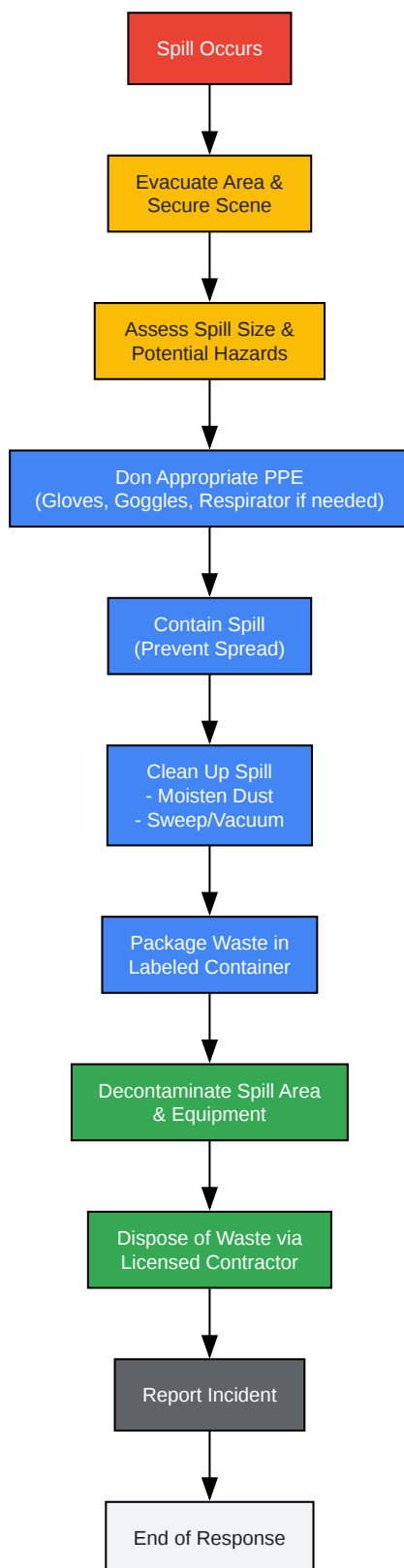
- Clean the spill surface thoroughly to remove any residual contamination[6].
- Wash the floor with plenty of water and absorb or retain the cleaning water for proper disposal[3].

Disposal Plan:

- **Product Disposal:** Dispose of the substance in accordance with applicable regional, national, and local laws and regulations[4]. The product may be burned in a chemical incinerator equipped with an afterburner and scrubber[2]. It is recommended to offer excess and expired materials to a licensed hazardous material disposal company[2].
- **Contaminated Packaging:** Dispose of contaminated packaging in the same manner as the product itself[2].
- **Environmental Precautions:** Prevent the product from entering drains, sewers, waterways, or the ground[3][6].

IV. Experimental Workflow Visualization

The following diagram illustrates the logical workflow for responding to a chemical spill of **Irbesartan impurity 20-d4**.



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Caption: Chemical Spill Response Workflow for **Irbesartan Impurity 20-d4**.

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